

# Commercial Sourcing Guide: 4-(4-Bromophenoxy)phenol for Research and Development

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## Compound of Interest

Compound Name: **4-(4-Bromophenoxy)phenol**

Cat. No.: **B084324**

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For researchers, scientists, and professionals in drug development, the procurement of high-quality chemical reagents is a critical foundation for successful experimentation and innovation. This technical guide provides an in-depth overview of commercial suppliers for **4-(4-bromophenoxy)phenol** (CAS No. 13320-48-4), a key intermediate in the synthesis of various pharmaceuticals and advanced materials.<sup>[1]</sup> This document outlines key specifications from various suppliers to facilitate informed purchasing decisions.

## Overview of 4-(4-Bromophenoxy)phenol

**4-(4-Bromophenoxy)phenol** is a versatile organic compound utilized in diverse research and industrial applications. Its molecular structure, featuring a bromophenyl group linked to a phenol via an ether bond, makes it a valuable building block in organic synthesis.<sup>[1]</sup> Notably, it serves as an intermediate in the creation of pharmaceuticals, particularly those with antibacterial and antifungal properties.<sup>[1]</sup> Additionally, it finds use in polymer chemistry for producing specialty polymers with enhanced thermal stability and in the formulation of flame retardants.<sup>[1]</sup>

## Commercial Supplier and Product Specifications

The following table summarizes the product specifications for **4-(4-bromophenoxy)phenol** available from various commercial suppliers. This data is intended to provide a comparative

overview to aid in the selection of the most suitable product for specific research or development needs.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight	Additional Notes
Chem-Impex	25839	≥ 98% (HPLC)	1g, 5g, 25g	13320-48-4	C <sub>12</sub> H <sub>9</sub> BrO <sub>2</sub>	265.11	White to off-white cream solid; Melting point: 71-77 °C.[1]
Santa Cruz Biotechnology	sc-267981	Not Specified	Inquire	13320-48-4	C <sub>12</sub> H <sub>9</sub> BrO <sub>2</sub>	265.10	Classified as a Dangerous Good for transport. For research use only.
Amerigo Scientific	CBB1123127	97%	5g, 25g	13320-48-4	C <sub>12</sub> H <sub>9</sub> BrO <sub>2</sub>	265.10	Storage temperature: 2-8°C.[2]
US Biological Life Sciences	Not Specified	Highly Purified	2g, 5g, 10g, 25g	13320-48-4	Not Specified	Not Specified	
Sigma-Aldrich	695351	97%	Not Applicable	13320-48-4	C <sub>12</sub> H <sub>9</sub> BrO <sub>2</sub>	265.10	This product has been discontinued.

Doron						
Scientific (Ambeed )	A370423	Not Specified	Inquire	13320-48-4	C <sub>12</sub> H <sub>9</sub> Br O <sub>2</sub>	265.1027
Thermo Scientific	AC33836 0250	97%	25 g	Not specified	Not specified	Not specified

## Methodologies for Quality Assessment

While specific experimental protocols for the use of **4-(4-bromophenoxy)phenol** are application-dependent and thus beyond the scope of this guide, suppliers typically provide a Certificate of Analysis (CoA) upon request. This document details the results of their internal quality control testing. For purity assessment, High-Performance Liquid Chromatography (HPLC) is a commonly cited method by suppliers like Chem-Impex.<sup>[1]</sup> Researchers should always request and consult the lot-specific CoA to obtain precise data for their purchased material.

## Logical Workflow for Supplier Selection

The process of selecting a suitable commercial supplier for **4-(4-bromophenoxy)phenol** can be streamlined by following a logical workflow. The diagram below illustrates a typical decision-making process for a researcher.



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### Supplier Selection Workflow

This workflow provides a structured approach, from defining the initial requirements to the final procurement, ensuring that the chosen supplier meets the specific technical and logistical needs of the research project.

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## References

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- 2. 4-(4-Bromophenoxy)phenol (97%) - Amerigo Scientific [amerigoscientific.com]
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